

Lanthanum-140 Decay Scheme: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lanthanum-140*

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Introduction

Lanthanum-140 (^{140}La) is a radioactive isotope of lanthanum with significant applications in various scientific and medical fields. Understanding its decay characteristics, particularly its gamma-ray emissions, is crucial for its use as a tracer in research, for calibration of gamma-ray detectors, and in the development of radiopharmaceuticals. This document provides a detailed overview of the ^{140}La decay scheme, its prominent gamma energies, and the experimental methodologies used for their determination.

Decay Characteristics of Lanthanum-140

Lanthanum-140 has a half-life of approximately 1.67858 days and decays exclusively via beta-minus (β^-) emission to the stable isotope Cerium-140 (^{140}Ce).^{[1][2]} The total decay energy (Q-value) for this process is approximately 3.76 MeV.^{[1][2][3]} The decay does not lead directly to the ground state of ^{140}Ce in most cases; instead, it populates various excited energy levels of the daughter nucleus. These excited states subsequently de-excite to the ground state through the emission of gamma rays.

Summary of ^{140}La Decay Properties:

Property	Value
Half-life ($T_{1/2}$)	1.67858 (21) days
Decay Mode	100% β^-
Parent Nuclide	^{140}La
Daughter Nuclide	^{140}Ce
Q-value (Decay Energy)	3.7602 (17) MeV

Gamma Energies and Intensities

The de-excitation of the ^{140}Ce nucleus results in a complex spectrum of gamma rays with various energies and intensities. The most prominent gamma-ray emissions are listed in the table below. These emissions are critical for the identification and quantification of ^{140}La .

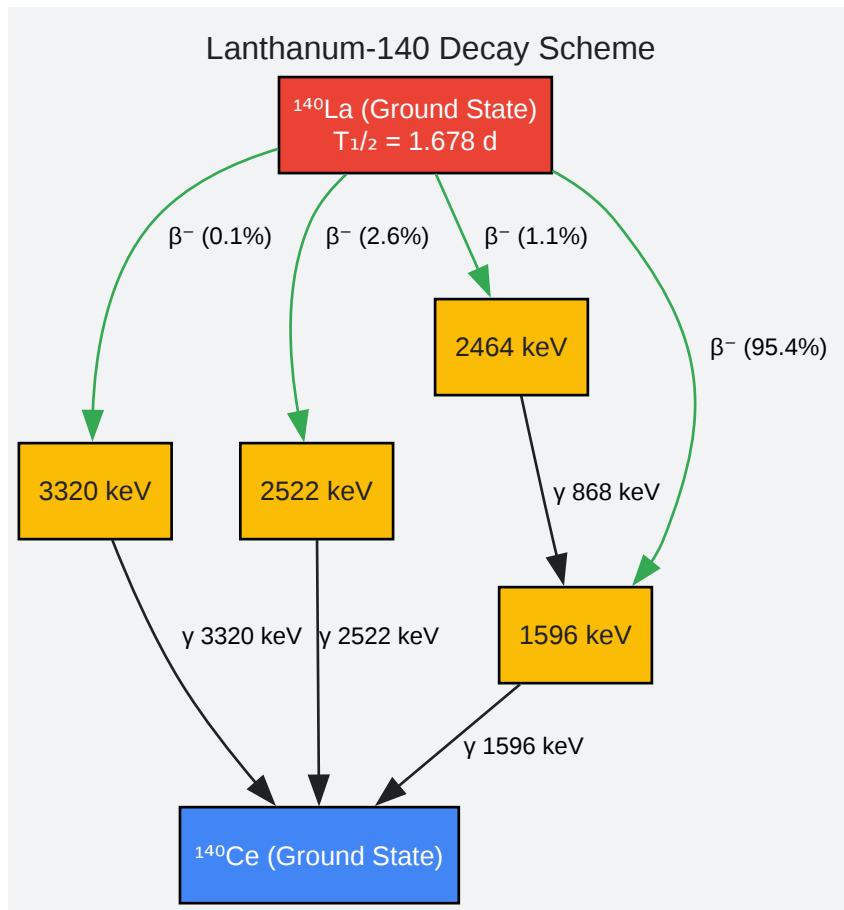
Principal Gamma-Ray Emissions from ^{140}La Decay:

Energy (keV)	Intensity (%)
328.76	20.5
487.03	45.5
815.78	23.5
919.64	2.8
925.24	7.1
1596.22	95.4
2521.6	2.6

Note: Intensities are given as the number of photons per 100 disintegrations of ^{140}La . Data compiled from various sources.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Lanthanum-140 Decay Scheme

The decay of ^{140}La to ^{140}Ce can be visualized through a decay scheme diagram. This diagram illustrates the beta decay transitions from the ground state of ^{140}La to the various excited energy levels of ^{140}Ce , followed by the subsequent gamma-ray emissions as the ^{140}Ce nucleus de-excites to its stable ground state.



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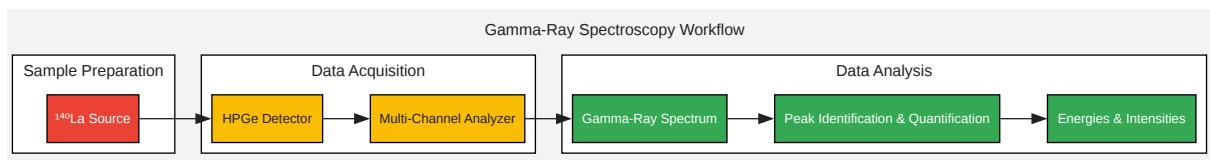
A simplified decay scheme for **Lanthanum-140**, showing the major beta decay branches and subsequent prominent gamma-ray emissions.

Experimental Protocols for Gamma Energy Measurement

The precise determination of gamma-ray energies and their intensities from the decay of ^{140}La is typically performed using high-resolution gamma-ray spectroscopy.

Methodology:

- **Source Preparation:** A sample of ^{140}La is obtained, often produced through neutron activation of stable ^{139}La in a nuclear reactor.[6] The source is prepared in a suitable geometry for counting.
- **Detection System:** A high-purity germanium (HPGe) or a Germanium-Lithium (Ge(Li)) detector is used.[7][8] These detectors offer excellent energy resolution, which is essential for separating the numerous closely spaced gamma-ray peaks in the ^{140}La spectrum. The detector is typically shielded with lead to reduce background radiation.
- **Data Acquisition:** The detector is coupled to a multi-channel analyzer (MCA) which records the energy spectrum of the emitted gamma rays. The system is calibrated for energy and efficiency using standard radioactive sources with well-known gamma-ray energies and intensities.
- **Spectral Analysis:** The resulting gamma-ray spectrum is analyzed to identify the photopeaks corresponding to the different gamma transitions. The energy of each peak is determined from its position in the spectrum, and its area is proportional to the intensity of the gamma ray. Corrections for factors such as detector efficiency, dead time, and summing effects are applied to obtain accurate quantitative results.[7]



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A generalized workflow for the experimental determination of gamma-ray energies and intensities from a radioactive source like **Lanthanum-140**.

Conclusion

The decay of **Lanthanum-140** is characterized by a well-defined half-life, a single decay mode, and a rich spectrum of gamma-ray emissions. The accurate measurement of these gamma

rays is essential for its various applications. The data and methodologies presented in this guide provide a comprehensive technical overview for researchers and professionals working with this important radionuclide. The use of high-resolution gamma-ray spectroscopy remains the gold standard for the characterization of its decay properties.

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